

Biological Pathways Modulated by ALK2/ACVR1 Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: Cdk9/10/gsk3|A-IN-1

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Introduction

Activin A receptor type 1 (ACVR1), also known as activin receptor-like kinase 2 (ALK2), is a serine/threonine kinase receptor that plays a crucial role in various physiological processes, including bone and muscle development, as well as iron homeostasis.[1][2] Dysregulation of ALK2 signaling, often due to gain-of-function mutations, is implicated in several diseases, most notably fibrodysplasia ossificans progressiva (FOP) and certain cancers like diffuse intrinsic pontine glioma (DIPG).[2][3] Consequently, the development of selective ALK2 inhibitors has become a significant area of therapeutic research. This guide provides an in-depth overview of the biological pathways modulated by ALK2 inhibitors, quantitative data on their activity, and detailed experimental protocols for their characterization. While "A-IN-1" is used here as a representative designation, the information pertains to the class of ALK2/ACVR1 inhibitors.

Core Signaling Pathway: BMP/SMAD Cascade

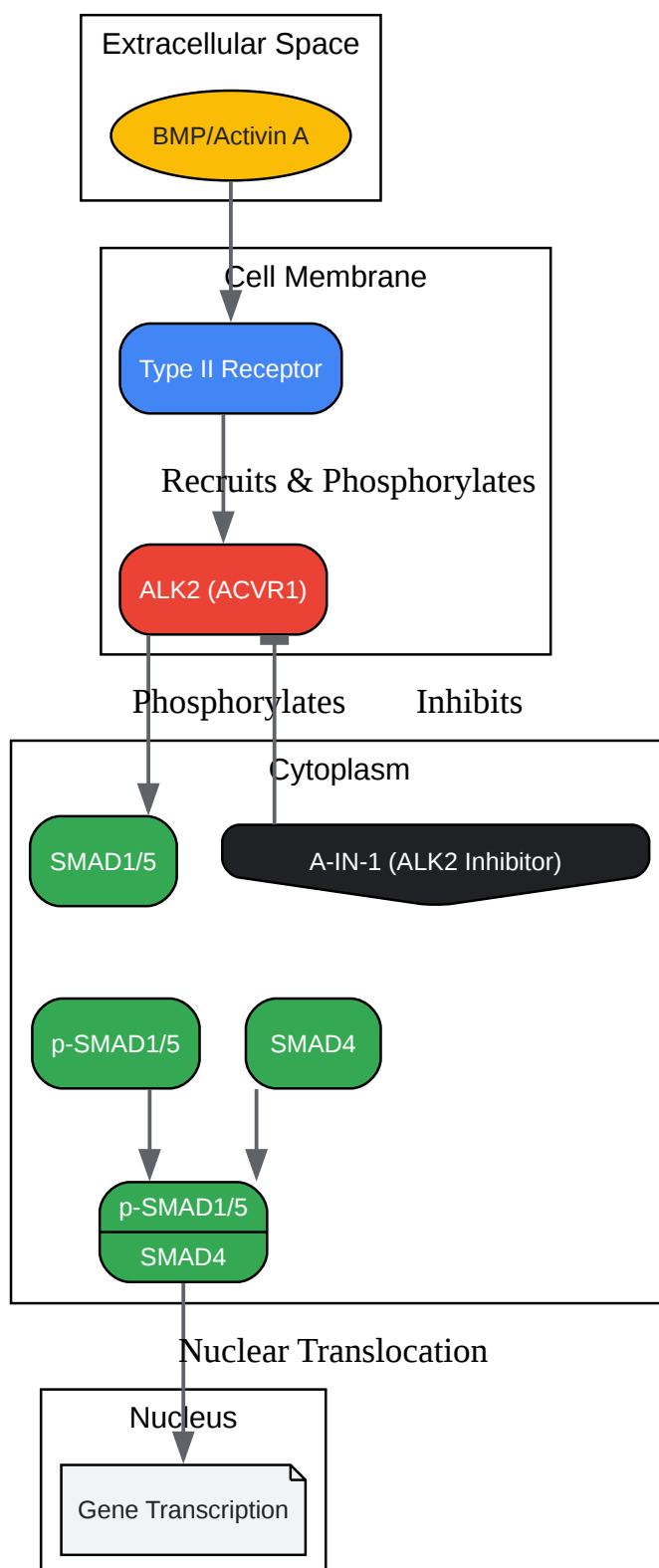
The primary signaling pathway regulated by ALK2 is the Bone Morphogenetic Protein (BMP) pathway, which culminates in the activation of SMAD transcription factors.[4]

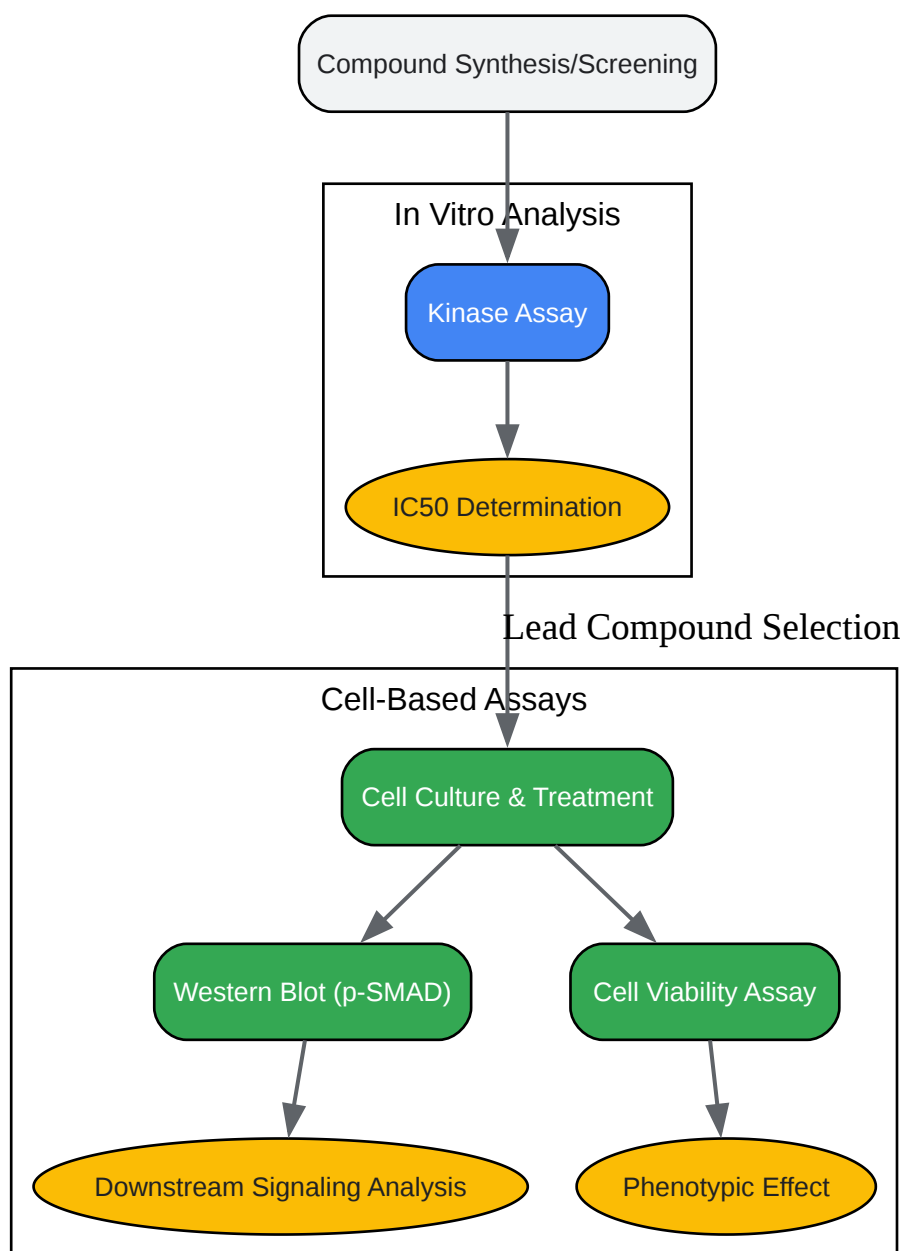
Mechanism of Activation:

- **Ligand Binding:** BMPs or activins bind to a type II receptor, which then recruits and phosphorylates a type I receptor, such as ALK2.[4]

- **ALK2 Activation:** This phosphorylation event activates the kinase domain of ALK2.
- **SMAD Phosphorylation:** Activated ALK2 phosphorylates the receptor-regulated SMADs (R-SMADs), specifically SMAD1 and SMAD5.[4]
- **SMAD Complex Formation:** Phosphorylated SMAD1/5 forms a complex with the common mediator SMAD (co-SMAD), SMAD4.
- **Nuclear Translocation and Gene Regulation:** The SMAD complex translocates to the nucleus, where it binds to DNA and regulates the transcription of target genes involved in cell differentiation, proliferation, and apoptosis.[4]

Mutations in ALK2 can lead to its constitutive activation or abnormal response to ligands like activin A, resulting in excessive downstream signaling.[1][3] ALK2 inhibitors act by binding to the ATP-binding pocket of the ALK2 kinase domain, thereby preventing the phosphorylation of downstream SMAD proteins.[2]





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